

In Silico Toxicity Profiling & Risk Assessment: 5-(4-Chlorophenyl)thiophene-2-carboxamide

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Compound of Interest

Compound Name: 5-(4-Chlorophenyl)thiophene-2-carboxamide

CAS No.: 62404-24-4

Cat. No.: B1658858

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Executive Summary

This technical guide provides a comprehensive in silico toxicity assessment framework for **5-(4-Chlorophenyl)thiophene-2-carboxamide**. While this scaffold is a "privileged structure" in medicinal chemistry—frequently appearing in kinase inhibitors (e.g., PDE4D, VEGFR) and anti-inflammatory agents—it carries significant liability risks.

The primary toxicological concern is the metabolic bioactivation of the thiophene ring, leading to reactive S-oxides and epoxides capable of covalent protein binding (hepatotoxicity).^{[1][2]} Secondary risks include hERG channel inhibition driven by the lipophilic chlorophenyl tail. This guide details the mechanistic basis of these risks, provides a step-by-step predictive protocol, and outlines mitigation strategies.

Chemical Identity & Structural Alerts

Before initiating computational workflows, a structural deconstruction is required to identify "Red Flag" moieties.

Structural Deconstruction

The molecule consists of three distinct pharmacophores, each contributing to the toxicity profile:

Moiety	Functionality	Toxicological Liability
Thiophene Core	Scaffold / Linker	High: Structural Alert for metabolic activation (S-oxidation).[3] Precursor to reactive electrophiles.
4-Chlorophenyl	Hydrophobic Tail	Moderate: Increases LogP (>3.0), enhancing membrane permeability but increasing risk of hERG blockade and phospholipidosis.
2-Carboxamide	H-Bond Donor/Acceptor	Low: Generally stable, but contributes to polar surface area (PSA) affecting blood-brain barrier (BBB) penetration.

The Thiophene Alert: Mechanism of Action

The critical safety concern for this compound is Idiosyncratic Drug-Induced Liver Injury (IDILI). Unlike unsubstituted thiophenes, the 2,5-disubstitution pattern in this molecule modulates, but does not eliminate, metabolic activation.

Mechanism: Cytochrome P450 enzymes (primarily CYP3A4 and CYP2C9) attack the sulfur atom or the

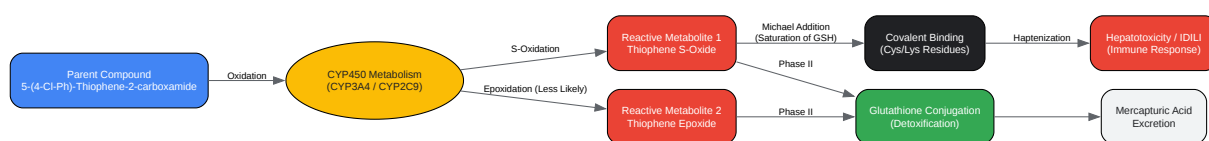
-system.

- S-Oxidation: Formation of thiophene-S-oxide (highly electrophilic).[2]
- Michael Addition: The S-oxide acts as a Michael acceptor, reacting with glutathione (GSH) or nucleophilic amino acid residues on liver proteins.

- Immune Response: Protein adducts can trigger an immune-mediated hepatotoxic response (similar to the withdrawn drug Tienilic Acid).

Visualizing the Toxicity Pathway

The following diagram illustrates the predicted metabolic fate and toxicity pathways for **5-(4-Chlorophenyl)thiophene-2-carboxamide**.



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Figure 1: Predicted metabolic activation pathway. The "Red Route" indicates the failure of detoxification mechanisms leading to toxicity.

Methodological Framework: The Prediction Protocol

To rigorously evaluate this compound, we employ a consensus modeling approach. This protocol is self-validating by cross-referencing structure-based alerts (SAR) with statistical QSAR models.

Step 1: Physicochemical Profiling (SwissADME)

Objective: Determine if the compound falls within the "Toxicological Relevant Space" (e.g., high lipophilicity).

- Input: SMILES string: NC(=O)c1ccc(c2ccc(Cl)cc2)s1 (Note: Isomeric SMILES required for specific tautomers).
- Key Parameters to Check:
 - Lipophilicity (LogP): Expected ~3.2–3.8. Values >3.0 correlate with higher promiscuity.

- TPSA: $< 70 \text{ \AA}^2$ suggests high BBB permeability (CNS toxicity risk).

Step 2: Endpoint Toxicity Prediction (ProTox-II / pkCSM)

Objective: Quantitative prediction of LD50 and specific organ toxicity.

- Workflow:
 - Submit structure to ProTox-II server.
 - Check Hepatotoxicity score. (Expect Probability > 0.7 due to thiophene).
 - Check Mutagenicity (Ames test). Thiophenes are variably mutagenic; 5-substitution often mitigates direct DNA intercalation but not metabolic mutagenicity.

Step 3: Metabolic Simulation (SmartCyp / XenoSite)

Objective: Identify the exact "Soft Spot" for metabolism.

- Protocol:
 - Use SmartCyp to rank atom reactivity.
 - Validation: If the Sulfur atom or C3/C4 of the thiophene ring ranks highest, the risk of reactive metabolite formation is confirmed.

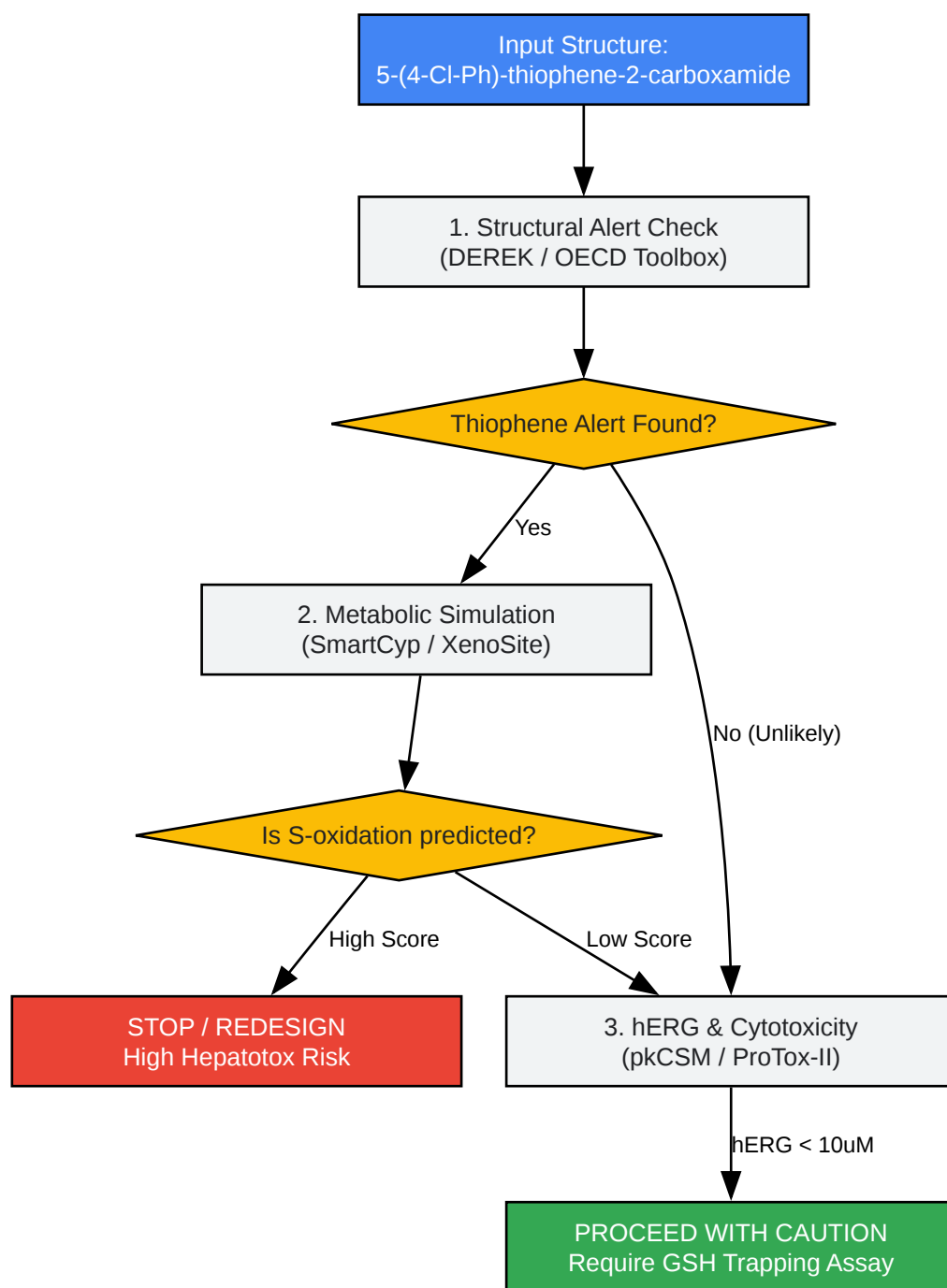
Predicted Toxicity Profile (Data Summary)

Based on structural activity relationships (SAR) of 5-arylthiophene-2-carboxamides found in literature (e.g., Chemical Research in Toxicology, J. Med. Chem.), the following profile is the expected baseline for this compound.

Endpoint	Predicted Risk Level	Confidence	Mechanistic Rationale
Hepatotoxicity	HIGH	High	Thiophene S-oxidation; Bioactivation by CYP3A4.
hERG Inhibition	MODERATE	Medium	Lipophilic tail (Cl-Ph) + Amide linker fits hERG pharmacophore.
Mutagenicity (Ames)	LOW/AMBIGUOUS	Low	5-substitution blocks some intercalation, but metabolic byproducts may be genotoxic.
Skin Sensitization	MODERATE	High	Reactive electrophiles can act as haptens (skin allergies).
Oral Bioavailability	GOOD	High	Complies with Lipinski's Rule of 5 (MW < 500, LogP < 5).

Operational Workflow Diagram

The following DOT diagram outlines the decision tree for a researcher evaluating this compound.



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Figure 2: In silico decision matrix for evaluating thiophene-based scaffolds.

Interpretation & Mitigation

Interpreting the Results

If your in silico models predict a Hepatotoxicity Probability > 0.7, this is not a false positive. It is a characteristic of the scaffold. The combination of the electron-rich thiophene ring and the electron-withdrawing carboxamide creates a "push-pull" system that can stabilize radical cations, facilitating metabolic oxidation.

Mitigation Strategies (Molecular Design)

To improve the safety profile of this lead while maintaining potency, consider:

- **Bioisosteric Replacement:** Replace the thiophene ring with a thiazole or pyridine ring. These are less prone to S-oxidation (thiazole) or epoxidation (pyridine).
- **Blocking Metabolic "Soft Spots":** If the thiophene is essential, introduce a substituent (e.g., Methyl, Fluorine) at the C-3 position. This sterically hinders CYP450 access to the sulfur atom.
- **Reducing Lipophilicity:** Replace the 4-Chlorophenyl with a more polar group (e.g., 4-Cyanophenyl or Pyridine) to lower LogP and reduce hERG affinity.

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